

# Application Notes and Protocols for Trapping and Studying Francium-221 Atoms

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## Compound of Interest

Compound Name: **Francium-221**

Cat. No.: **B1247767**

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These application notes provide a detailed overview of the experimental protocols for trapping and studying the rare and radioactive isotope, **Francium-221** ( $^{221}\text{Fr}$ ). Due to its unique atomic structure as the heaviest alkali metal,  $^{221}\text{Fr}$  is a compelling subject for fundamental physics research, particularly in studies of atomic parity non-conservation and the search for a permanent electric dipole moment of the electron.[1][2]

Francium has no stable isotopes, and  $^{221}\text{Fr}$  has a half-life of approximately 4.8 minutes (288.0 seconds).[3][4] This short half-life necessitates efficient production, transport, and trapping methods. The primary technique employed for trapping francium atoms is the Magneto-Optical Trap (MOT), which uses a combination of laser light and magnetic fields to cool and confine the atoms.[5][6]

## Quantitative Data Summary

The following tables summarize key quantitative data from various experimental setups for trapping and studying Francium isotopes.

Table 1: **Francium-221** Properties and Trapping Parameters

Parameter	Value	Reference
Isotope	Francium-221	[7]
Atomic Number	87	[7]
Half-life	~4.8 minutes (288.0 s)	[3][4]
Laser Cooling Wavelength (D2 line)	~718 nm	[2][5]
Repumping Wavelength (D1 line)	~817 nm	[5]
Doppler Cooling Limit	182 $\mu$ K	[2]
Typical MOT Temperature	75 $\mu$ K	[8]
Trapping Efficiency	~1.2% - 1.8%	[8]
Trapped Atom Number	50,000 - >200,000	[8]
Vacuum Requirement	$\sim 10^{-9}$ Torr	[8]
Magnetic Field Gradient	~7 - 9 G/cm	[9]

Table 2: Laser Parameters for Francium Magneto-Optical Trap

Parameter	Value	Reference
Trapping Laser Beam Diameter	3 - 5 cm	[8][10]
Trapping Laser Peak Intensity	~18 mW/cm <sup>2</sup>	[8]
Trapping Laser Detuning	$-4\Gamma$ (from cycling transition)	[8]
Repumping Laser	Required due to large ground-state hyperfine splitting	[5]

## Experimental Protocols

This section details the methodologies for the key experiments involved in the trapping and study of **Francium-221**.

## Protocol 1: Production and Neutralization of Francium-221

**Francium-221** can be produced through several methods, including the alpha decay of Actinium-225 ( $^{225}\text{Ac}$ ).[\[3\]](#)

Materials:

- $^{225}\text{Ac}$  source implanted in a tantalum foil.[\[4\]](#)
- Yttrium or Zirconium foil for neutralization.[\[5\]](#)[\[10\]](#)
- High-vacuum chamber.
- Ion optics for transport.

Procedure:

- Production:  $^{221}\text{Fr}$  is produced from the  $\alpha$ -decay of a  $^{225}\text{Ac}$  source. The recoil energy from the decay ejects the  $^{221}\text{Fr}$  from the source foil.[\[3\]](#)
- Ion Transport: The produced  $^{221}\text{Fr}$  ions are guided by electrostatic lenses and steerers through a beamline to the trapping apparatus.[\[5\]](#)
- Neutralization: The francium ion beam is directed onto a heated yttrium or zirconium foil (heated to  $\sim 970$  K).[\[5\]](#)[\[10\]](#) The low work function of these materials facilitates the neutralization of the francium ions, which are then released as neutral atoms into the trapping region.[\[5\]](#)

## Protocol 2: Magneto-Optical Trapping of Francium-221

The Magneto-Optical Trap (MOT) is the central component for capturing and cooling the neutral francium atoms.

Materials:

- Ultra-high vacuum (UHV) chamber ( $\sim 10^{-9}$  Torr).[8]
- Six orthogonal laser beams for the main trapping transition and six for the repumping transition.[1]
- Anti-Helmholtz coils for generating a quadrupole magnetic field.
- Titanium-Sapphire lasers for generating the required wavelengths (718 nm and 817 nm).[5]
- Optics for beam expansion, polarization, and steering.
- Cooled CCD camera for imaging the trapped atoms.[1]

#### Procedure:

- Vacuum Preparation: Evacuate the main chamber to an ultra-high vacuum of approximately  $10^{-9}$  Torr to minimize collisions of trapped atoms with background gas.[8]
- Magnetic Field Generation: Apply a current to the anti-Helmholtz coils to create a quadrupole magnetic field with a gradient of about 7-9 G/cm at the center of the trap.[9]
- Laser Setup:
  - Generate the trapping laser light at  $\sim 718$  nm, corresponding to the D2 cycling transition in francium.[5]
  - Generate the repumping laser light at  $\sim 817$  nm to return atoms that fall into the other ground state hyperfine level back to the cooling cycle.[5]
  - Expand the laser beams to a diameter of 3-5 cm to create a large trapping volume.[8][10]
  - Set the peak intensity of the trapping laser to approximately  $18$  mW/cm $^2$ .[8]
  - Detune the trapping laser frequency by  $-4\Gamma$  (four times the natural linewidth) to the red of the atomic transition.[8]
  - Direct the six counter-propagating trapping and repumping beams into the vacuum chamber, ensuring they intersect at the zero-field point of the magnetic quadrupole field.

- Atom Loading and Trapping:
  - Introduce the neutralized francium atoms from the neutralizer foil into the intersection region of the laser beams and the magnetic field.
  - The combination of the red-detuned laser light and the spatially varying Zeeman shift created by the magnetic field results in a damping force that cools and confines the atoms to the center of the trap.
- Imaging:
  - Image the fluorescence of the trapped atoms using a cooled CCD camera to observe the atom cloud.[\[1\]](#)

## Protocol 3: Spectroscopy of Trapped Francium-221 Atoms

Once trapped and cooled, the francium atoms can be used for high-precision spectroscopic measurements.

Materials:

- Probe laser (tunable).
- Photomultiplier tube (PMT) or other sensitive light detector.
- Data acquisition system.

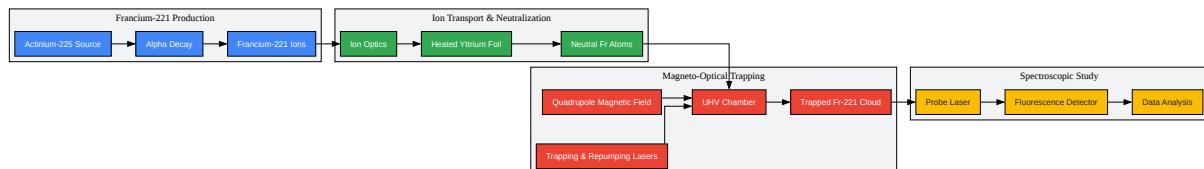
Procedure for Hyperfine Structure Measurement:

- Prepare Trapped Atoms: Establish a stable cloud of trapped  $^{221}\text{Fr}$  atoms in the MOT.
- Introduce Probe Laser: Introduce a third, weaker "probe" laser beam that is resonant with a specific atomic transition of interest, for example, to measure the hyperfine splitting of an excited state.[\[5\]](#)
- Induce Transitions: Scan the frequency of the probe laser across the expected resonance.

- Detect Fluorescence: Monitor the fluorescence from the trapped atoms using a PMT. A change in fluorescence (either an increase or decrease, depending on the specific spectroscopic scheme) will be observed when the probe laser is resonant with an atomic transition.
- Data Analysis: Plot the fluorescence signal as a function of the probe laser frequency to determine the precise energy levels and hyperfine splittings.[\[5\]](#)

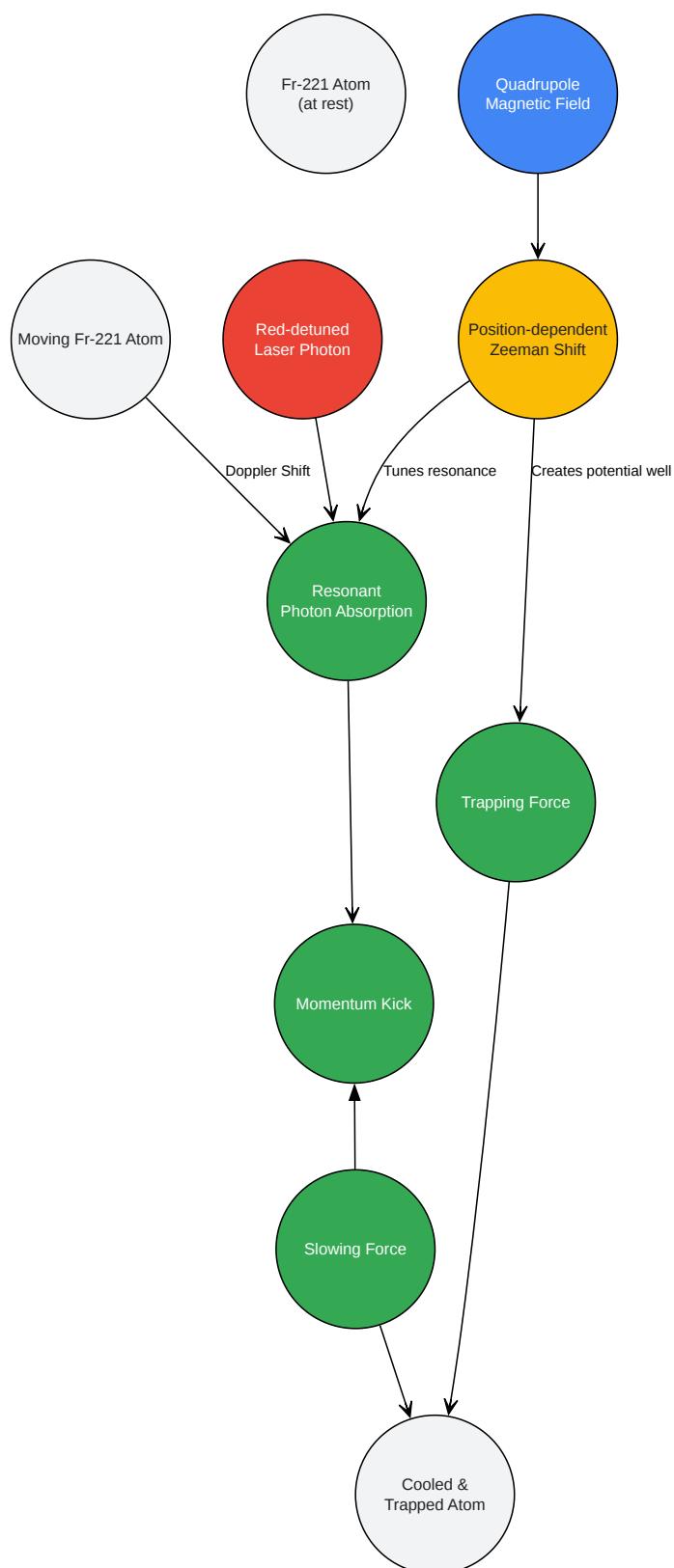
## Visualizations

The following diagrams illustrate the key experimental workflows and logical relationships in trapping and studying **Francium-221**.



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Caption: Experimental workflow for **Francium-221** trapping and spectroscopy.

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Caption: Logical diagram of the Magneto-Optical Trap (MOT) cooling and trapping mechanism.

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